

Personal protective equipment for handling Cerium(IV) ammonium nitrate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cerium(IV) ammonium nitrate

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Essential Safety and Handling Guide for Cerium(IV) Ammonium Nitrate

This guide provides immediate, essential safety protocols and logistical information for handling **Cerium(IV) ammonium nitrate** (CAN) in a laboratory setting. Adherence to these procedures is critical for ensuring the safety of researchers, scientists, and drug development professionals.

Cerium(IV) ammonium nitrate is a strong oxidizing agent widely used in organic synthesis. Its hazardous nature necessitates strict safety precautions to prevent injury and property damage. This document outlines the necessary personal protective equipment (PPE), handling procedures, emergency response, and disposal plans.

Hazard Identification and Classification

Cerium(IV) ammonium nitrate is classified with multiple hazards. Understanding these is the first step toward safe handling.

Hazard Class	Hazard Statement	GHS Pictogram
Oxidizing Solid	H272: May intensify fire; oxidizer. [1] [2]	Flame over circle
Acute Toxicity (Oral)	H302: Harmful if swallowed. [1] [3]	Exclamation mark
Skin Corrosion/Irritation	H314: Causes severe skin burns and eye damage. [4] [5] H315: Causes skin irritation. [1]	Corrosion, Exclamation mark
Serious Eye Damage	H319: Causes serious eye irritation. [1] H314: Causes severe skin burns and eye damage. [4] [5]	Corrosion, Exclamation mark
Respiratory Irritation	H335: May cause respiratory irritation. [1] [2]	Exclamation mark
Skin Sensitization	H317: May cause an allergic skin reaction. [4] [5]	Exclamation mark
Corrosive to Metals	H290: May be corrosive to metals. [6]	Corrosion

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **Cerium(IV) ammonium nitrate** to minimize exposure risk.

Body Part	Required PPE	Standard/Specification
Eyes/Face	Chemical safety goggles and a face shield.[1][7]	Goggles should meet EN 166 or OSHA 29 CFR 1910.133 standards.[8][9]
Skin	Nitrile or rubber gloves.[1] A lab coat or chemical-resistant apron.[1]	Gloves should be tested to EN 374 or equivalent.[6][7]
Respiratory	A NIOSH/MSHA or European Standard EN 149 approved respirator is required if dust is generated or ventilation is inadequate.[1][8][10]	Use in conjunction with local exhaust ventilation or a chemical fume hood.[1][10]

Facility Requirements: Always ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[1][10]

Operational Plan: Handling and Storage Protocol

1. Engineering Controls:

- Always handle **Cerium(IV) ammonium nitrate** inside a properly operating chemical fume hood to ensure adequate ventilation.[1][10][11]
- Avoid any actions that could generate dust, such as crushing or grinding the material outside of a controlled environment.[1][12]

2. Procedural Steps for Handling:

- Before handling, wash hands thoroughly. Do not eat, drink, or smoke in the handling area.[1][7]
- Don the required PPE as specified in the table above.
- Carefully weigh or measure the required amount, keeping the container opening away from your face.

- When preparing solutions, slowly add the **Cerium(IV) ammonium nitrate** to the solvent to avoid splashing.
- After handling, wash hands and forearms thoroughly.

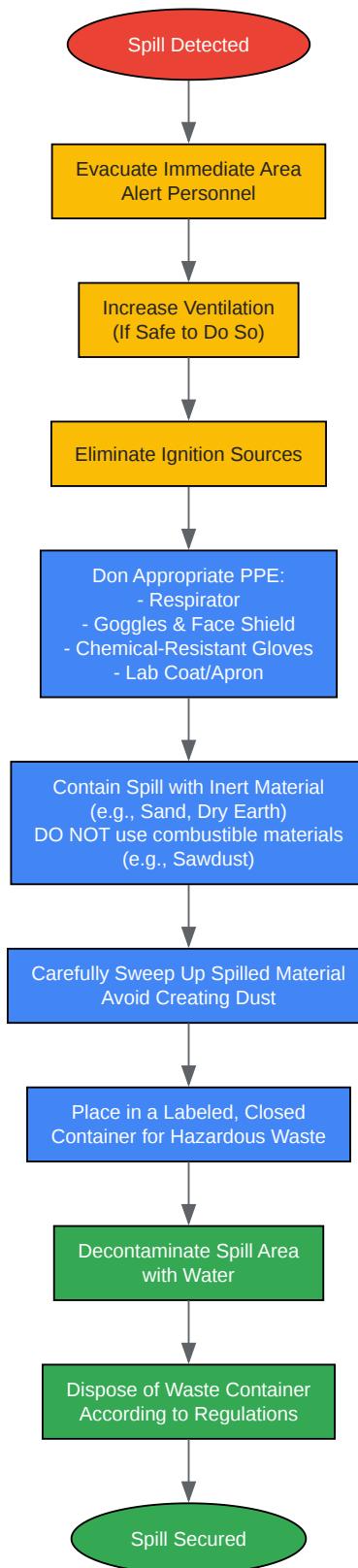
3. Storage:

- Store in a cool, dry, and well-ventilated area in a tightly closed container.[\[1\]](#)[\[10\]](#)
- Crucially, store away from combustible materials, clothing, strong reducing agents, organic materials, acids, and powdered metals.[\[1\]](#)[\[10\]](#)[\[12\]](#) **Cerium(IV) ammonium nitrate** is a strong oxidizer, and its contact with these materials may cause a fire.[\[1\]](#)[\[12\]](#)

Emergency and Disposal Plan

Spill Response Protocol

In the event of a spill, follow these steps immediately and methodically.

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Caption: Workflow for responding to a **Cerium(IV) ammonium nitrate** spill.

First Aid Measures

Immediate first aid is crucial in case of exposure.

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, ensuring to rinse under the eyelids. [1] [12] Seek immediate medical attention. [1] [12]
Skin Contact	Immediately remove all contaminated clothing. [7] Wash the affected area with plenty of soap and water. [1] Seek medical assistance if irritation develops or persists. [1]
Inhalation	Move the victim to fresh air and keep them at rest in a position comfortable for breathing. [1] If respiratory symptoms (coughing, wheezing, difficulty breathing) occur, seek immediate medical attention. [1]
Ingestion	Do NOT induce vomiting. [8] [12] If the person is conscious, rinse their mouth with water and have them drink 2-4 cupfuls of water. [8] [12] Seek immediate medical attention. [1] [12]

Disposal Plan

- All waste containing **Cerium(IV) ammonium nitrate**, including spilled material and contaminated items (e.g., gloves, paper towels), must be treated as hazardous waste.[\[4\]](#)
- Collect waste in a suitable, closed, and clearly labeled container.[\[1\]](#)
- Do not dispose of this material down the drain or in regular trash.[\[4\]](#)
- Arrange for disposal through a licensed waste management company, following all local, regional, and national environmental regulations.[\[4\]](#)

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- To cite this document: BenchChem. [Personal protective equipment for handling Cerium(IV) ammonium nitrate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b239454#personal-protective-equipment-for-handling-cerium-iv-ammonium-nitrate>]

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